

health and safety hazards of Methylnaphthalenesulphonic acid

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Compound of Interest

Compound Name: *Methylnaphthalenesulphonic acid*

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An In-depth Technical Guide on the Health and Safety Hazards of Methylnaphthalenesulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known health and safety hazards associated with methylnaphthalenesulfonic acid. The information is compiled from publicly available safety data sheets, toxicology databases, and regulatory assessments. It is intended to inform researchers, scientists, and drug development professionals about the potential risks and to provide guidance on safe handling and experimental design.

Chemical Identification and Physical Properties

Methylnaphthalenesulfonic acid ($C_{11}H_{10}O_3S$) is an aromatic sulfonic acid. The properties can vary depending on the specific isomer. The information in this guide pertains to the general class of methylnaphthalenesulfonic acids, with specific data provided for isomers where available.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ O ₃ S
Molecular Weight	222.26 g/mol [1]
Synonyms	Methylnaphthalenesulphonic acid, 2-methylnaphthalene-1-sulfonic acid [1]
CAS Number	41638-59-9, 20776-12-9 (for 2-methyl-1-naphthalenesulfonic acid) [1]

Hazard Identification and Classification

Methylnaphthalenesulfonic acid is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards identified are acute oral toxicity, serious eye irritation, and respiratory tract irritation[\[1\]](#).

GHS Hazard Statements

Based on aggregated data from multiple notifications to the ECHA C&L Inventory, the following hazard statements apply to methylnaphthalenesulfonic acid[\[1\]](#):

- H302: Harmful if swallowed (Acute toxicity, oral)[\[1\]](#)
- H319: Causes serious eye irritation[\[1\]](#)
- H335: May cause respiratory irritation[\[1\]](#)

Toxicological Data

Quantitative toxicological data for methylnaphthalenesulfonic acid is limited. Much of the available data is for related compounds such as naphthalenesulfonic acid, its sodium salts, or its polymer with formaldehyde. This data is presented for read-across purposes and should be interpreted with caution.

Test	Species	Route	Value	Reference Compound
Acute Oral Toxicity (LD50)	Mouse	Oral	3400 mg/kg	Naphthalenesulfonic acid, polymer with formaldehyde, sodium salt[2]
Acute Oral Toxicity (LD50)	Rat	Oral	> 7,500 mg/kg	4-Amino-1-naphthalenesulfonic acid
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 16.0 g/kg	Sodium Polynaphthalene sulfonate[3]
Repeated Dose Oral Toxicity (NOAEL)	Rat	Oral	1000 mg/kg body weight/day (28-42 days)	Naphthalenesulfonic acid, polymer with formaldehyde sodium salt[4]

Acute Toxicity

Methylnaphthalenesulfonic acid is classified as harmful if swallowed[1]. Ingestion may cause gastrointestinal irritation. While a specific oral LD50 for the methyl- derivative is not readily available, data on a related polymer suggests moderate acute oral toxicity[2].

Skin and Eye Irritation

The compound is classified as causing serious eye irritation[1]. Direct contact with the eyes can cause redness, pain, and potential damage. Skin contact may also cause irritation[2]. For the related compound, sodium naphthalenesulfonate, undiluted it was a moderate eye irritant, but had minimal effects at a 2% concentration[5].

Respiratory System Effects

Methylnaphthalenesulfonic acid may cause respiratory irritation upon inhalation of dust or aerosols[1]. Studies on naphthalene and methylnaphthalene have shown that the respiratory tract is a target organ, with effects including nasal inflammation and lesions[6]. While these studies were on the parent hydrocarbons, they suggest that the naphthalene moiety could contribute to respiratory toxicity.

Chronic Toxicity and Carcinogenicity

There is limited data on the chronic toxicity of methylnaphthalenesulfonic acid. A repeated dose oral toxicity study (OECD 422) on a related polymer, naphthalenesulfonic acid, polymer with formaldehyde sodium salt, established a No Observed Adverse Effect Level (NOAEL) of 1000 mg/kg/day[4]. In this study, parental toxicity was observed as decreased body weight gain at the limit dose, but no reproductive or developmental effects were seen[4].

There is no evidence to suggest that naphthalenesulfonic acid formaldehyde condensates are carcinogenic[4]. A study on a sulfonic acid derivative of 2-naphthylamine showed no carcinogenicity in mice[7]. However, the carcinogenic potential of methylnaphthalenesulfonic acid itself has not been thoroughly investigated.

Genotoxicity

The genotoxic potential of methylnaphthalenesulfonic acid has not been extensively studied. An Ames test on naphthalenesulfonic acid, polymer with formaldehyde, sodium salt was reported to be negative[4]. Studies on various sulfonic acid esters suggest a potential for genotoxicity, with some esters testing positive in the Ames test and in vitro micronucleus test[8][9].

Experimental Protocols

Detailed experimental protocols for assessing the health and safety hazards of chemicals like methylnaphthalenesulfonic acid are available through organizations such as the Organisation for Economic Co-operation and Development (OECD). Below are summaries of key in vitro protocols relevant to the hazards identified.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD 439)

This test method is used to predict the skin irritation potential of a chemical by assessing its cytotoxic effect on a reconstructed human epidermis model[10][11].

- Test System: A reconstructed human epidermis model, which consists of normal, human-derived epidermal keratinocytes cultured to form a multi-layered, differentiated model of the human epidermis[12].
- Procedure:
 - The test chemical is applied topically to the tissue surface.
 - The tissue is incubated for a defined period (e.g., 15 to 60 minutes)[12][13].
 - After exposure, the chemical is removed by rinsing.
 - The tissue is transferred to fresh medium and incubated for a post-exposure period (e.g., 42 hours)[14].
 - Cell viability is determined using a quantitative assay, typically the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay[13].
- Prediction Model: The reduction in cell viability compared to a negative control is used to classify the chemical's irritation potential. A viability of $\leq 50\%$ is typically used as the cut-off to classify a substance as an irritant[14].

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (OECD 492)

This test method evaluates the potential of a chemical to cause serious eye damage by measuring its cytotoxic effect on a reconstructed human cornea-like epithelium model.

- Test System: A three-dimensional human cornea model (e.g., EpiOcular™) composed of normal, human-derived epidermal keratinocytes[15].
- Procedure:
 - The test substance is applied topically to the surface of the cornea model.

- The tissue is incubated for a specific exposure time (e.g., 30 minutes for liquids)[16].
- Following exposure, the tissue is rinsed and incubated for a post-incubation period (e.g., 2 hours)[15].
- Tissue viability is measured using a colorimetric assay like the MTT assay[15].
- Prediction Model: A chemical is classified as an eye irritant if the mean tissue viability is reduced below a certain threshold (e.g., $\leq 60\%$) relative to the negative control[16].

Signaling Pathways and Mechanisms of Toxicity

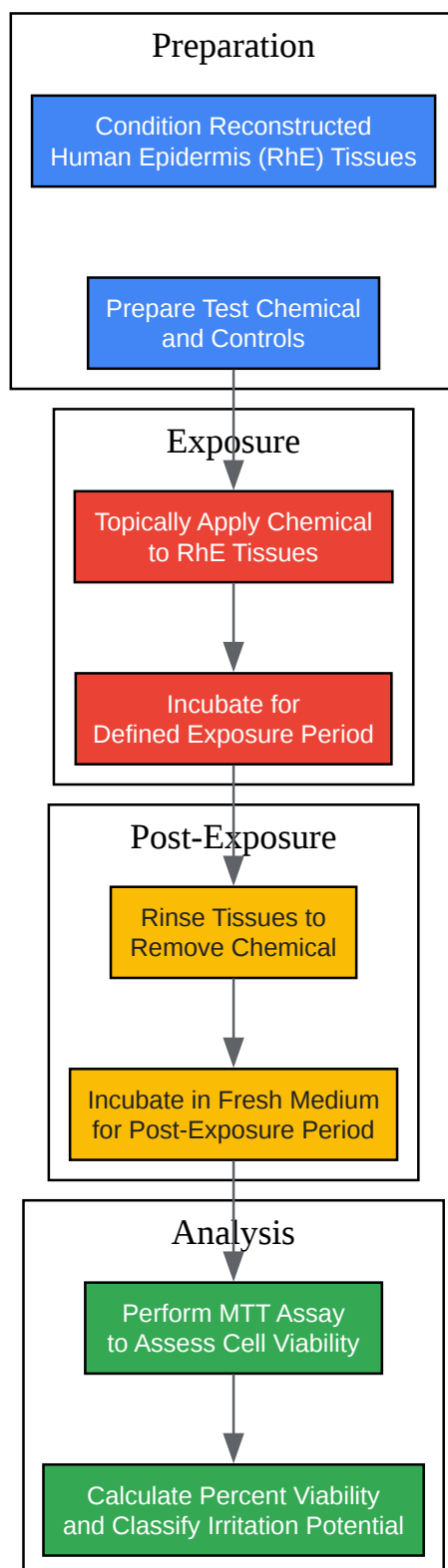
The specific signaling pathways and molecular mechanisms of toxicity for methylnaphthalenesulfonic acid have not been well-elucidated. However, insights can be drawn from studies on related compounds.

The respiratory effects of naphthalene are thought to be mediated by its electrophilic metabolites, which can bind to cellular proteins and deplete glutathione, leading to oxidative stress and cell injury in the respiratory tract tissues[6]. It is plausible that a similar mechanism could contribute to the respiratory irritation observed with methylnaphthalenesulfonic acid.

The genotoxicity of some sulfonic acid esters is attributed to their ability to act as alkylating agents, which can form adducts with DNA[9]. While methylnaphthalenesulfonic acid is not an ester, the potential for the sulfonate group to influence reactivity and interaction with biological macromolecules warrants further investigation.

Visualizations

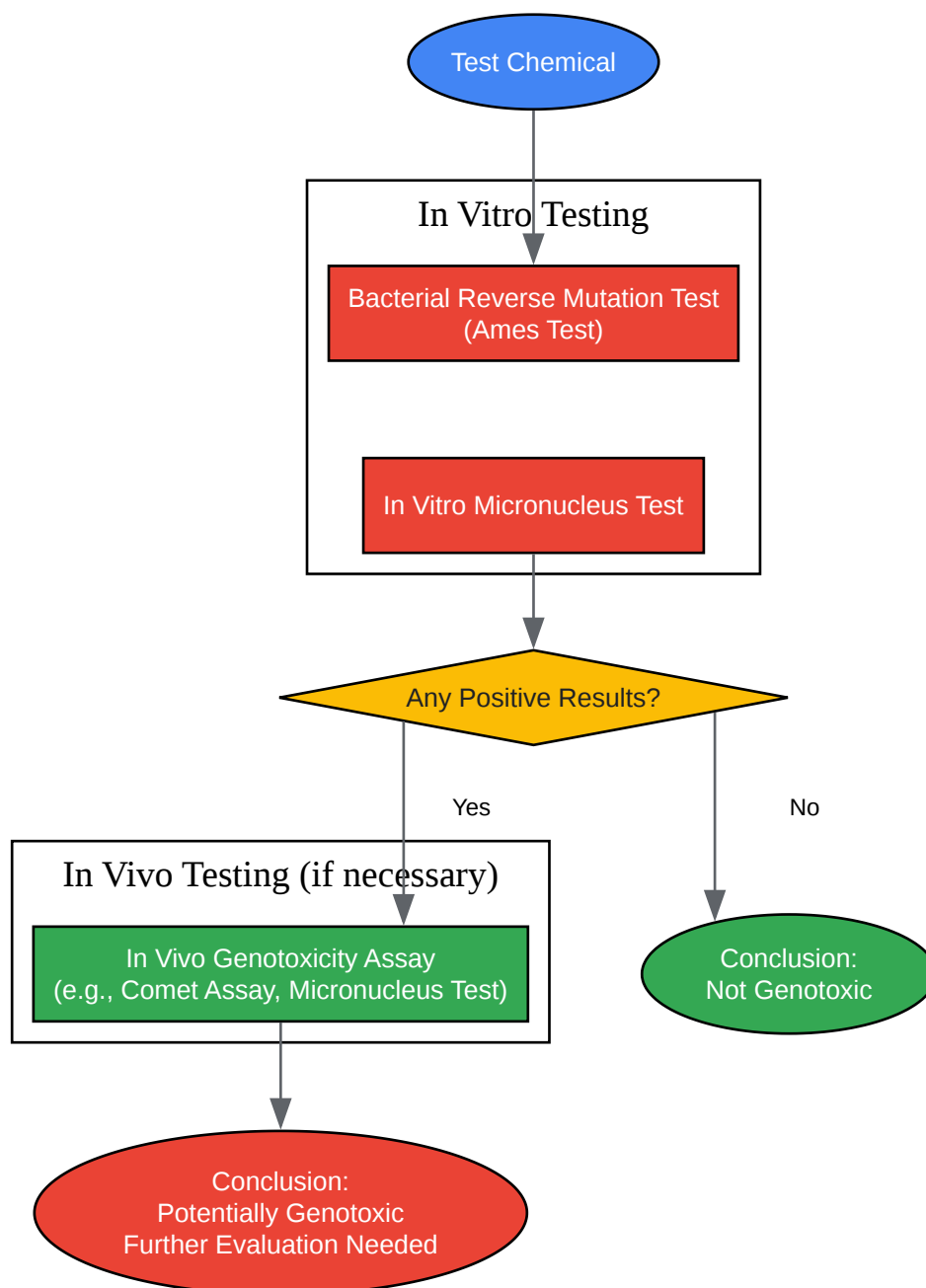
Experimental Workflow for In Vitro Skin Irritation Testing



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Caption: Workflow for assessing skin irritation potential using a reconstructed human epidermis model.

Logical Flow for a Tiered Genotoxicity Testing Strategy



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Caption: A tiered approach to evaluating the genotoxic potential of a chemical substance.

Conclusion and Recommendations

Methylnaphthalenesulfonic acid presents several health and safety hazards, primarily related to acute oral toxicity, and irritation of the eyes and respiratory system. While specific quantitative toxicological data for this compound is scarce, information from related naphthalenesulfonic acid derivatives suggests a need for caution in handling. Researchers, scientists, and drug development professionals should implement appropriate safety measures, including the use of personal protective equipment (gloves, safety glasses, and respiratory protection if dusts or aerosols are generated). All work with this chemical should be conducted in a well-ventilated area. In the absence of comprehensive toxicological data, it is prudent to treat methylnaphthalenesulfonic acid as a potentially hazardous substance and to minimize exposure. Further research is needed to fully characterize its toxicological profile, including its potential for chronic toxicity and genotoxicity.

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